

# An In-depth Technical Guide to 3-Methylglutaric Anhydride

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## Compound of Interest

Compound Name: *3-Methylglutaric anhydride*

Cat. No.: *B1583352*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **3-Methylglutaric anhydride**, a valuable intermediate in organic synthesis, particularly within the pharmaceutical and fine chemical industries. This document outlines its chemical and physical properties, safety and handling protocols, and detailed experimental procedures.

## Chemical and Physical Properties

**3-Methylglutaric anhydride** is a cyclic anhydride that serves as a versatile building block in the synthesis of more complex molecules. Its key properties are summarized below.

Property	Value	Reference
CAS Number	4166-53-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>6</sub> H <sub>8</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	128.13 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	White to almost white crystalline powder	
Melting Point	42-46 °C	<a href="#">[5]</a>
Boiling Point	180-182 °C at 25 mmHg	<a href="#">[5]</a>
Flash Point	113 °C (235.4 °F) - closed cup	<a href="#">[3]</a>
EINECS Number	224-020-6	<a href="#">[1]</a> <a href="#">[3]</a>

## Safety and Handling

Proper handling of **3-Methylglutaric anhydride** is crucial to ensure laboratory safety. The compound is classified as an irritant.

Hazard Identification:[\[3\]](#)[\[6\]](#)

- Signal Word: Warning
- Hazard Statements:
  - H315: Causes skin irritation.[\[6\]](#)
  - H319: Causes serious eye irritation.[\[6\]](#)
  - H335: May cause respiratory irritation.[\[6\]](#)
- Pictogram:
  - GHS07 (Exclamation mark)

Precautionary Measures:[\[3\]](#)[\[6\]](#)

- Prevention:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[6]
- P264: Wash hands thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[6]

- Response:

- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[6]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.  
Remove contact lenses, if present and easy to do. Continue rinsing.[6]

Storage:

- Store in a dry, cool, and well-ventilated place. Keep the container tightly closed.[7] It is sensitive to moisture.[5]

## Experimental Protocols

### Synthesis of **3-Methylglutaric Anhydride** from 3-Methylglutaric Acid

A common method for the preparation of **3-Methylglutaric anhydride** is through the dehydration of 3-Methylglutaric acid using a dehydrating agent such as acetic anhydride.[8]

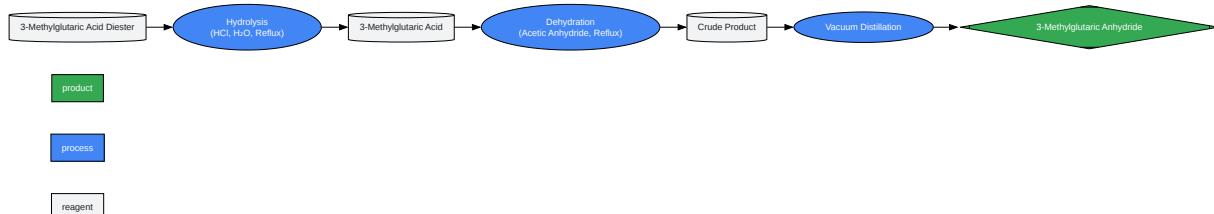
Materials:

- 3-Methylglutaric acid
- Acetic anhydride
- Concentrated hydrochloric acid
- Water

- Ice bath
- Distillation apparatus

Procedure:[8]

- A mixture of the residue from a preceding synthesis step (containing the di-ester of 3-methylglutaric acid) is cooled in an ice bath.
- Successively add 200 ml of water and 450 ml of concentrated hydrochloric acid.
- Heat the resulting mixture under reflux with stirring for 8 hours.
- Set the condenser for distillation and continue to heat and stir, raising the bath temperature to distill off water and alcohol.
- Finally, heat the bath to 180–190°C until gas evolution ceases (approximately 1 hour).
- Remove the stirrer and add 125 ml of acetic anhydride. Reflux the mixture for 3 hours.
- The combined filtrate and washings are distilled under reduced pressure using a water pump to remove all acetic acid and acetic anhydride.
- An oil pump is then connected, and the distillation is continued.
- Collect the **3-Methylglutaric anhydride** at 118–122°C/3.5 mm. The yield is typically 60–76%.



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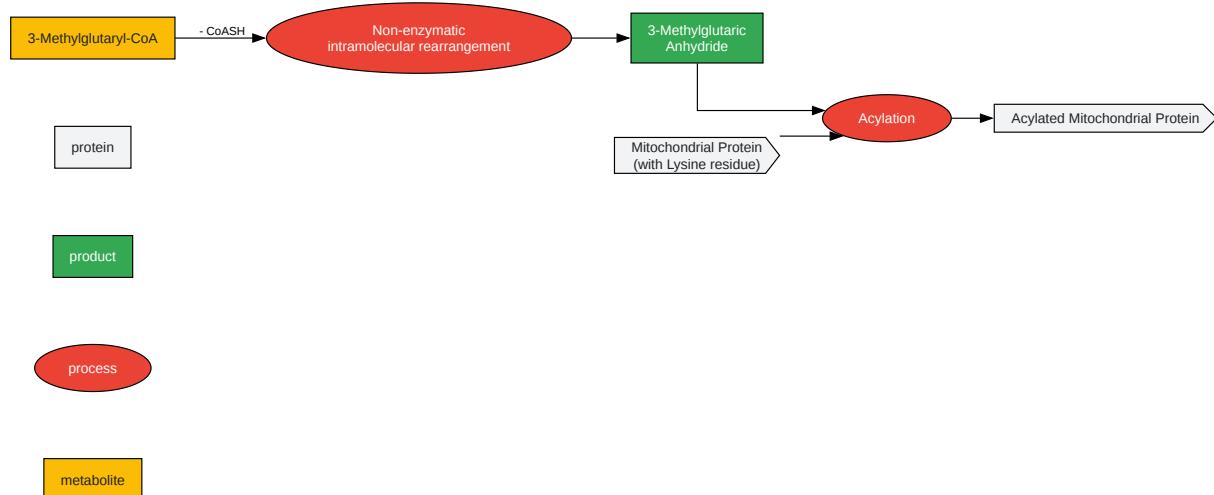
Caption: Synthesis workflow for **3-Methylglutaric anhydride**.

## Biological Relevance and Applications

**3-Methylglutaric anhydride** is not only a synthetic intermediate but also has biological relevance. In certain metabolic disorders, such as deficiencies in 3-hydroxy-3-methylglutaryl-CoA lyase, the precursor 3-methylglutaryl-CoA can accumulate. This can lead to the non-enzymatic formation of **3-Methylglutaric anhydride**.<sup>[9]</sup>

This reactive anhydride can then acylate mitochondrial proteins, particularly on lysine residues, potentially affecting their function.<sup>[9]</sup> This post-translational modification is an area of ongoing research.

In synthetic chemistry, **3-Methylglutaric anhydride** is a key precursor in the synthesis of various pharmaceutical compounds, including oxoeicosanoid receptor antagonists, which are being investigated for their potential in treating inflammatory and immune-related conditions.<sup>[5]</sup>



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Caption: Formation and reactivity of **3-Methylglutaric anhydride**.

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